

An In-depth Technical Guide to Chromium(3+) Perchlorate

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Compound of Interest

Compound Name: Chromium(3+) perchlorate

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Introduction

Chromium(3+) perchlorate is an inorganic compound of significant interest in coordination chemistry and as a precursor in the synthesis of various chromium-containing materials. It primarily exists in its anhydrous form, $\text{Cr}(\text{ClO}_4)_3$, and more commonly as its hexahydrate, $\text{Cr}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$. [1][2] This guide provides a comprehensive overview of its chemical formula, structure, and relevant physicochemical properties, tailored for a scientific audience.

Chemical Formula and Identification

The chemical identity of **chromium(3+) perchlorate** and its common hydrate are summarized in the table below.

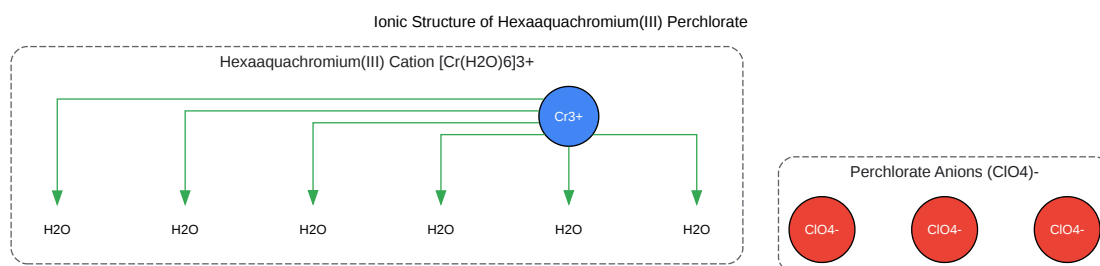
Property	Anhydrous Chromium(3+) Perchlorate	Chromium(3+) Perchlorate Hexahydrate
Chemical Formula	$\text{Cr}(\text{ClO}_4)_3$	$\text{Cr}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$
Molecular Formula	$\text{Cl}_3\text{CrO}_{12}$	$\text{Cl}_3\text{CrH}_{12}\text{O}_{18}$ [1] [3]
IUPAC Name	Chromium(III) perchlorate	Hexaaquachromium(III) perchlorate
Synonyms	Chromic perchlorate, Chromium triperchlorate	Chromium(III) perchlorate hydrated [1]
CAS Number	13537-21-8	55147-94-9 [1]
Molar Mass	350.35 g/mol	458.44 g/mol [1]

Molecular and Crystal Structure

The structure of **chromium(3+) perchlorate** hexahydrate is characterized by the presence of the hexaaquachromium(III) cation, $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$, and three perchlorate anions, ClO_4^- , which act as counter-ions to balance the charge.[\[1\]](#)

In the $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$ complex ion, the chromium(III) ion is centrally located and coordinated by six water molecules in an octahedral geometry. The oxygen atoms of the water molecules form coordinate covalent bonds with the chromium ion. The perchlorate anion, ClO_4^- , possesses a tetrahedral geometry with the chlorine atom at the center.

While detailed crystallographic data from single-crystal X-ray diffraction for chromium(III) perchlorate hexahydrate is not readily available in the surveyed literature, the fundamental structure can be inferred from the well-established coordination chemistry of Cr(III) and the nature of the perchlorate anion. The solid-state structure is maintained by ionic interactions between the cationic complex and the perchlorate anions, as well as hydrogen bonding involving the coordinated water molecules and the perchlorate oxygen atoms.



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Caption: Ionic association in **Chromium(3+) Perchlorate**.

Physicochemical Properties

A summary of the key physical and chemical properties of **chromium(3+) perchlorate** is provided below.

Property	Value
Appearance	Cyan solid (hexahydrate)[2]
Solubility in water	Anhydrous: 58 g/100 mL (25 °C)[2] Hexahydrate: 130 g/100 mL (20 °C)[2]
Solubility in other solvents	Soluble in ethanol[2]
Melting Point	130 °C (hexahydrate)[4]
Decomposition Temperature	180-220 °C (hexahydrate)[4]

Spectroscopic Data

UV-Visible Spectroscopy

The color of aqueous solutions of **chromium(3+) perchlorate** is due to the electronic transitions within the d-orbitals of the hexaaquachromium(III) ion. The UV-Visible spectrum is characterized by two main absorption bands.

Transition	λ_{max}	Molar Absorptivity (ϵ)
$^4A_{2g} \rightarrow ^4T_{2g}$	~575-580 nm	Low[5]
$^4A_{2g} \rightarrow ^4T_{1g}$	~400-408 nm	Low[5]

Note: Molar absorptivity values for the hexaaquachromium(III) ion are generally low due to the Laporte-forbidden nature of d-d transitions.

Vibrational Spectroscopy (IR and Raman)

The vibrational spectra of **chromium(3+) perchlorate** hexahydrate are a superposition of the vibrational modes of the perchlorate anion, the coordinated water molecules, and the Cr-O bonds.

- Perchlorate (ClO_4^-) Vibrations:** The perchlorate ion, belonging to the T_d point group, exhibits four characteristic vibrational modes. The most intense of these is the asymmetric stretching mode (ν_3) appearing in the infrared spectrum as a strong, broad band around 1100 cm^{-1} . A strong, sharp band corresponding to the symmetric stretching mode (ν_1) is observed in the Raman spectrum around 932 cm^{-1} .
- Hexaaquachromium(III) ($[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$) Vibrations:** The coordinated water molecules give rise to stretching and bending vibrations. The Cr-O stretching and bending modes are expected at lower frequencies.

Experimental Protocols

General Synthesis of Chromium(3+) Perchlorate

A general method for the preparation of **chromium(3+) perchlorate** involves the reaction of a chromium(III) source with perchloric acid.[2]

Reactants:

- Chromium(III) oxide (Cr_2O_3) or Chromium(III) hydroxide ($\text{Cr}(\text{OH})_3$)
- Perchloric acid (HClO_4)

Reaction:



Procedure Outline:

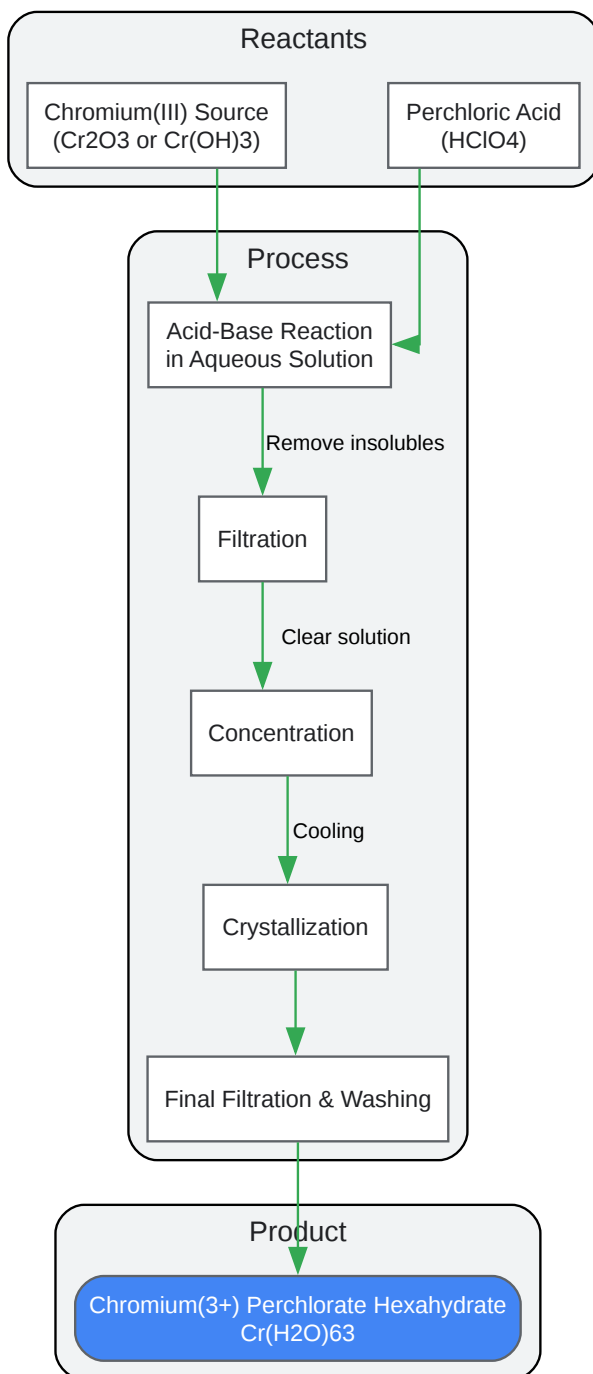
- To a stirred aqueous solution of perchloric acid, slowly add stoichiometric amounts of chromium(III) oxide or hydroxide.
- The reaction mixture is typically heated to facilitate the dissolution of the chromium source.
- Upon completion of the reaction, the resulting solution is filtered to remove any unreacted starting material.
- The filtrate, a solution of **chromium(3+) perchlorate**, can be concentrated by gentle heating or vacuum evaporation.
- Crystallization of the hexahydrate is achieved by cooling the concentrated solution. The resulting crystals can be collected by filtration and washed with a minimal amount of cold water or a suitable organic solvent.

Note: Perchloric acid is a strong oxidizing agent and should be handled with extreme caution. Reactions involving perchlorates should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment should be worn.

Logical Relationships

The synthesis of **chromium(3+) perchlorate** hexahydrate follows a straightforward acid-base reaction pathway, leading to the formation of a coordination compound.

Synthesis Workflow for Chromium(3+) Perchlorate Hexahydrate

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **Chromium(3+) Perchlorate**.

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References

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- 4. chromium(III) perchlorate hexahydrate [chemister.ru]
- 5. uv visible absorption spectra of chromium compounds complex ions spectra of chromate(VI) dichromate(VI) hexaaquachromium(III) ion Cr³⁺(aq) hexaamminechromium(III) ion colour hexaaquachromium(II) ion Co²⁺(aq) peak wavelengths in spectra diagrams Doc Brown's chemistry revision notes [docbrown.info]
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